

# 3-Fluorophenyl acetate safety data sheet (SDS)

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## Compound of Interest

Compound Name: **3-Fluorophenyl acetate**

Cat. No.: **B1295240**

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## An In-depth Technical Guide to the Safety of **3-Fluorophenyl acetate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety data for **3-Fluorophenyl acetate**, a versatile compound utilized in pharmaceuticals and organic synthesis. The information is compiled from various safety data sheets to ensure a comprehensive and reliable resource for laboratory and industrial applications.

## Physicochemical Properties

The following table summarizes the key physical and chemical properties of **3-Fluorophenyl acetate**. These parameters are essential for understanding its behavior under various experimental conditions.

Property	Value	References
Synonyms	Acetic acid 3-fluorophenyl ester, 1-Acetoxy-3-fluorobenzene	<a href="#">[1]</a>
CAS Number	701-83-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> FO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	154.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[1]</a>
Purity	≥ 98% (GC), 97%	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.147 g/mL at 25 °C, 1.18 g/mL	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	77-78 °C at 13 mmHg	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.4800	<a href="#">[2]</a>

## Safety and Hazard Information

This section provides critical safety information, including hazard classifications and handling precautions for **3-Fluorophenyl acetate**.

Safety Parameter	Value	References
Signal Word	Danger	<a href="#">[2]</a>
Flash Point	75.6 °C (168.1 °F) - closed cup	<a href="#">[2]</a>
Storage Class	10 - Combustible liquids	<a href="#">[2]</a>
Target Organs	Respiratory system	<a href="#">[2]</a>
Storage Temperature	2 - 8 °C	<a href="#">[1]</a>

Hazard Statements:[\[2\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Hazard Classifications:[2]

- Acute Toxicity, Oral (Category 4)
- Eye Damage (Category 1)
- Skin Irritation (Category 2)
- Skin Sensitization (Category 1)
- Specific target organ toxicity — single exposure (Category 3)

## Experimental Safety Protocols

Adherence to strict safety protocols is crucial when handling **3-Fluorophenyl acetate**. The following sections detail the recommended procedures for safe handling, storage, and emergency response.

## Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment should be worn to minimize exposure.[2]

- Eye/Face Protection: Use of eyeshields and a faceshield is mandatory.[2]
- Hand Protection: Wear suitable chemical-resistant gloves.[2]
- Respiratory Protection: A type ABEK (EN14387) respirator filter is recommended.[2]

- Skin and Body Protection: Long-sleeved clothing should be worn.[3]

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure a safe laboratory environment.

- Handling:

- Avoid contact with skin, eyes, and clothing.[3][4]
- Wash hands thoroughly after handling.[4]
- Use only in a well-ventilated area or under a chemical fume hood.[4][5]
- Keep away from open flames, hot surfaces, and sources of ignition.[3][5]

- Storage:

- Store in a cool, dry, and well-ventilated place.[4][5]
- Keep the container tightly closed.[4][5]
- Store at the recommended temperature of 2 - 8 °C.[1]

## First Aid Measures

In case of accidental exposure, the following first aid measures should be taken immediately:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[4][6] If you feel unwell, call a poison center or doctor.[4]
- In Case of Skin Contact: Remove all contaminated clothing immediately.[5] Wash the skin with plenty of soap and water.[4][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[4][6] Remove contact lenses if present and easy to do, and continue rinsing.[4][6]
- If Swallowed: Rinse mouth with water.[7] Do NOT induce vomiting.[8]

## Safety Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **3-Fluorophenyl acetate** from receipt to disposal.

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Caption: Safe handling workflow for **3-Fluorophenyl acetate**.

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